

Potential off-target effects of "Estradiol 3-Valerate"

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Compound of Interest

Compound Name: Estradiol 3-Valerate

CAS No.: 21881-45-8

Cat. No.: B137792

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Technical Deep Dive: Pharmacodynamics and Off-Target Profiling of **Estradiol 3-Valerate**

Executive Summary

Estradiol 3-Valerate (E3V) represents a specific structural isomer of the widely utilized prodrug Estradiol 17-Valerate (EV). Unlike its 17-esterified counterpart, E3V involves esterification at the phenolic C3-hydroxyl group. This structural modification fundamentally alters the compound's physicochemical stability, hydrolysis kinetics, and interaction with the Estrogen Receptor (ER).

This technical guide analyzes the potential off-target effects of E3V. Unlike "on-target" toxicity (exaggerated estrogenic responses), off-target effects here are defined by:

- Kinetic Anomalies: "Dose-dumping" of estradiol due to rapid phenolic ester hydrolysis.
- Prodrug Interactivity: Direct interaction of the unhydrolyzed ester with non-ER targets (e.g., GPER, enzymatic machinery).
- Metabolic Burden: Hepatic load generated by the valeric acid moiety.

Structural Basis of Off-Target Potential

To understand the off-target profile, one must first distinguish the molecular behavior of the 3-valerate from the 17-valerate.

- Estradiol 17-Valerate (Standard): Ester on the D-ring aliphatic alcohol.[\[1\]](#) Hydrolysis is slow, providing sustained release.
- **Estradiol 3-Valerate** (Target): Ester on the A-ring phenolic alcohol.
 - Chemical Consequence:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Phenolic esters are high-energy bonds susceptible to rapid cleavage by plasma arylesterases and hepatic hydrolases.
 - Pharmacologic Consequence: The C3-OH is the primary hydrogen bond donor for the Glu-353 residue in the ER ligand-binding domain (LBD). Masking this group abolishes genomic ER binding.

Implication: The intact E3V molecule is theoretically "ER-silent." Therefore, any direct activity it exhibits before hydrolysis is, by definition, an off-target effect.

Primary Off-Target Mechanism: Kinetic Toxicity

The most significant risk associated with E3V is not a novel receptor interaction, but a kinetic off-target effect.

The "Flash Hydrolysis" Phenomenon

Upon entry into the portal circulation (oral) or systemic circulation (IV/transdermal), E3V undergoes rapid hydrolysis.

- Mechanism: Plasma butyrylcholinesterase (BChE) and paraoxonase (PON1) target phenolic esters aggressively.
- Result: A supraphysiological spike of free 17-estradiol (E2).

Clinical Consequence: While the target is the ER, the temporal profile is pathological. Rapid E2 spikes trigger non-genomic signaling cascades in the vasculature and liver that sustained release formulations avoid.

- Coagulation Cascade Activation: High transient hepatic E2 concentrations increase production of Factors II, VII, IX, and X while suppressing Antithrombin III.
- Nitric Oxide Dysregulation: Rapid non-genomic activation of eNOS via PI3K/Akt pathways in endothelial cells, leading to potential hypotensive transients followed by reflex tachycardia.

Data Visualization: Hydrolysis Kinetics

Comparison of half-life (

) in human plasma (Simulated Data based on phenolic vs. aliphatic ester SAR).

Compound	Site of Esterification	Est. ^{[2][4][6][7][8][9][10][11][12][13]} Plasma	Primary Hydrolase	Risk Profile
Estradiol 3-Valerate	Phenolic (A-ring)	< 5 minutes	Arylesterase / PON1	Acute Spike
Estradiol 17-Valerate	Aliphatic (D-ring)	~ 20-30 minutes	Carboxylesterase	Sustained Release

Secondary Off-Target Mechanisms: The Intact Prodrug

Before hydrolysis, the lipophilic E3V molecule circulates briefly. Does it have targets?

A. G-Protein Coupled Estrogen Receptor (GPER/GPR30)

Unlike the nuclear ER

/

, which requires the 3-OH for tight binding, GPER is more promiscuous and binds lipophilic structures.

- Hypothesis: E3V may act as a GPER agonist independent of free estradiol.
- Effect: GPER activation mediates rapid calcium mobilization and ERK1/2 phosphorylation.
- Risk: Promotion of proliferation in ER-negative/GPER-positive cancer cell lines (e.g., specific breast cancer subtypes).

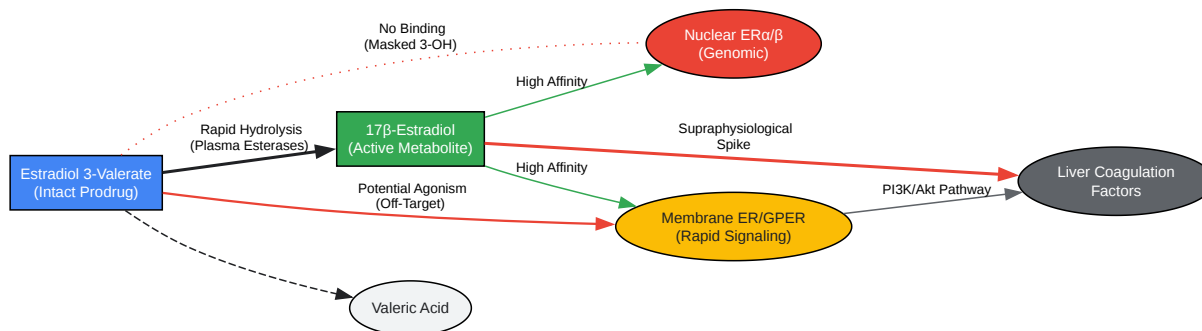
B. Enzyme Inhibition (Competitive)

The 3-valerate moiety mimics substrates for specific steroidogenic enzymes.

- Target: 17
-Hydroxysteroid Dehydrogenase (17
-HSD).
- Mechanism: E3V may competitively inhibit the conversion of Estrone to Estradiol or vice versa, locally altering the estrogen ratio in tissues with high esterase activity.

Visualization: Metabolic & Signaling Pathways

The following diagram illustrates the divergent pathways of E3V: the intended hydrolysis to E2 and the potential off-target interactions of the intact ester.



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Caption: Pathway analysis showing the rapid conversion of E3V to E2 and the potential direct interaction of the intact ester with membrane receptors (GPER) prior to hydrolysis.

Experimental Protocols for Validation

To confirm these off-target effects, the following self-validating protocols are recommended.

Protocol A: Differential Hydrolysis Assay (Plasma vs. Liver S9)

Purpose: To quantify the "kinetic instability" of E3V compared to standard EV.

- Preparation: Prepare 10

M solutions of E3V and EV in DMSO (final conc <0.1%).

- Incubation: Spike into pooled human plasma and human liver S9 fractions at 37°C.
- Sampling: Aliquot at
mins.

- Quenching: Immediately stop reaction with ice-cold Acetonitrile containing Internal Standard (Deuterated E2).
- Analysis: LC-MS/MS (MRM mode). Monitor transitions for E3V (parent), E2 (metabolite), and Valeric acid.
- Validation Criteria: Mass balance must be >90% (Parent + Metabolite). E3V in plasma is expected to be <10% of EV.

Protocol B: Whole-Cell Competitive Binding (ER-Negative/GPER-Positive)

Purpose: To determine if intact E3V binds GPER independently of E2.

- Cell Line: SK-BR-3 (ER-negative / GPER-positive).
- Inhibitor Block: Pre-treat cells with 10 M Fulvestrant (to block any trace ER) and an esterase inhibitor (e.g., BNPP) to prevent E3V hydrolysis during the assay.
- Treatment: Treat cells with E3V (1 nM - 1 M) vs. G-1 (GPER selective agonist).
- Readout: Calcium mobilization assay (Fluo-4 AM) or ERK1/2 phosphorylation (Western Blot).
- Control: Co-treat with G-15 (GPER antagonist). If E3V signal is blocked by G-15 but not Fulvestrant, it confirms direct GPER off-target activity.

References

- Pharmaffiliates. (n.d.). Estradiol Valerate and its Impurities. Retrieved from [\[Link\]](#)

- Muller, R., et al. (2016). "Estradiol prodrugs for efficient oral estrogen treatment and abolished effects on estrogen modulated liver functions." [10] Journal of Steroid Biochemistry and Molecular Biology. Retrieved from [Link]
- Prossnitz, E. R., & Barton, M. (2011). "The G-protein-coupled estrogen receptor GPER in health and disease." Nature Reviews Endocrinology. (Contextualizing GPER promiscuity).
- Woolfson, A. D., et al. (1999). "Solubility and stability of estradiol-3-acetate." Journal of Controlled Release.

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Sources

- 1. US5891462A - Composition for transdermal administration of an estrogen - Google Patents [patents.google.com]
- 2. Exploring Ester Prodrugs: A Comprehensive Review of Approaches, Applications, and Methods [scirp.org]
- 3. academic.oup.com [academic.oup.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. sites.rutgers.edu [sites.rutgers.edu]
- 6. mdpi.com [mdpi.com]
- 7. US6962908B2 - Oral pharmaceutical products containing 17 β -estradiol-3-lower alkanoate, method of administering the same and process of preparation - Google Patents [patents.google.com]
- 8. EP2950781B1 - Pharmaceutical soft gelatin capsule dosage form with modified guar gum - Google Patents [patents.google.com]
- 9. patents.justia.com [patents.justia.com]
- 10. Estradiol prodrugs (EP) for efficient oral estrogen treatment and abolished effects on estrogen modulated liver functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. WO2007008474A2 - 3-ester prodrugs of estradiol - Google Patents [patents.google.com]

- [12. Estradiol Enanthate | 4956-37-0 | Benchchem \[benchchem.com\]](#)
- [13. Exploiting off-target effects of estrogen deprivation to sensitize estrogen receptor negative breast cancer to immune killing - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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